

A Comprehensive Technical Guide to the Physicochemical Properties of 1-Tetradecanol

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For Researchers, Scientists, and Drug Development Professionals

1-Tetradecanol, also known as myristyl alcohol, is a straight-chain saturated fatty alcohol with the molecular formula C14H30O.[1][2] This versatile compound is a white, waxy solid at room temperature and sees extensive use in various industries, including cosmetics, pharmaceuticals, and as a chemical intermediate.[3][4][5] Its utility is largely dictated by its distinct physicochemical properties, which are detailed in this comprehensive guide.

Structural and General Properties

1-Tetradecanol consists of a 14-carbon aliphatic chain with a terminal hydroxyl group. This structure imparts both lipophilic (carbon chain) and hydrophilic (hydroxyl group) characteristics, making it an effective surfactant and emollient.[4]



Identifier	Value	Reference
IUPAC Name	Tetradecan-1-ol	[6]
Synonyms	Myristyl alcohol, Tetradecyl alcohol	[1][2][3]
CAS Number	112-72-1	[7]
Molecular Formula	C14H30O	[1][2][3]
Molecular Weight	214.39 g/mol	[1][6]
Appearance	White solid, flakes, or powder	[3][7]
Odor	Faint, waxy, or fatty odor	[6][8]

Quantitative Physicochemical Data

The following tables summarize the key physicochemical properties of **1-Tetradecanol**, providing a range of reported values from various sources.

Thermal Properties



Property	Value	Conditions	Reference
Melting Point	35-39 °C	[3][7]	
38 °C	[1]		_
39-41 °C	[9]	_	
Boiling Point	289 °C	at 760 mmHg	[3][7]
>260 °C	[1][2]		
173 °C	at 20 mmHg	[10][11]	
Flash Point	>230 °F (>110 °C)	[3][7]	_
148 °C	Closed cup		_
Autoignition Temperature	489 °F (254 °C)		_
Heat of Vaporization	98.9 kJ/mol	at 25 °C	[6]

Density and Refractive Index

Property	Value	Conditions	Reference
Density	0.823 g/mL	at 25 °C	[3][7]
0.824 g/cm ³	[1][2]		
0.8 g/cm ³	at 60 °C		
Refractive Index	1.4358	at 50 °C	[6]
1.4454	[3][7]		

Solubility and Partitioning



Property	Value	Conditions	Reference
Water Solubility	Insoluble	[1][2][3]	
0.00013 g/L	at 23 °C	[3][7]	_
0.2 mg/L	at 25 °C	[10][11]	_
Solubility in Organic Solvents	Soluble in diethyl ether, slightly soluble in ethanol	[1][2]	
Very soluble in ethanol, ether, acetone, benzene, chloroform	[6][12]		_
LogP (Octanol-Water Partition Coefficient)	6.03	[6]	
6.2	[6]	_	-
5.5	[8]	_	

Other Properties

Property	Value	Conditions	Reference
Vapor Pressure	<1 hPa	at 20 °C	[3][7]
1.1 x 10 ⁻⁴ mmHg	at 25 °C	[6]	
Vapor Density	7.4 (Air = 1)	[3][7]	
рКа	15.20 ± 0.10	Predicted	[3][7]
Viscosity	6.4 mPa⋅s	at 60 °C	[3][5]

Experimental Protocols

While specific experimental details from the original sources are not exhaustively available, the determination of these physicochemical properties typically follows standardized methodologies.



Melting Point Determination

The melting point of a solid like **1-Tetradecanol** is commonly determined using the capillary method.

- Apparatus: A melting point apparatus, which consists of a heated block with a thermometer or an electronic temperature sensor, and a viewing lens.
- Procedure:
 - A small, dry sample of 1-Tetradecanol is packed into a thin-walled capillary tube.
 - The capillary tube is placed in the heating block of the apparatus.
 - The temperature is raised at a controlled rate.
 - The temperature at which the substance starts to melt and the temperature at which it becomes completely liquid are recorded as the melting range.

Boiling Point Determination

The boiling point can be determined by distillation or using a Thiele tube.

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, and a heating mantle.
- Procedure (Distillation):
 - The **1-Tetradecanol** is placed in the distillation flask.
 - The apparatus is assembled, and the thermometer bulb is positioned just below the side arm of the flask.
 - The liquid is heated, and the temperature is recorded when the vapor and liquid are in equilibrium, indicated by a stable temperature reading during distillation.

Solubility Determination

The solubility of **1-Tetradecanol** in various solvents is determined by the shake-flask method.



Procedure:

- An excess amount of 1-Tetradecanol is added to a known volume of the solvent (e.g., water, ethanol) in a flask.
- The flask is sealed and agitated at a constant temperature for a prolonged period (e.g.,
 24-48 hours) to ensure equilibrium is reached.
- The solution is then filtered to remove the undissolved solid.
- The concentration of **1-Tetradecanol** in the saturated solution is determined using an appropriate analytical technique, such as gas chromatography (GC).

LogP (Octanol-Water Partition Coefficient) Determination

The shake-flask method is also the standard for determining the octanol-water partition coefficient.

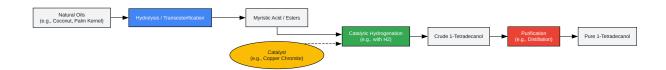
Procedure:

- A known amount of **1-Tetradecanol** is dissolved in a mixture of n-octanol and water.
- The mixture is shaken vigorously to allow for partitioning between the two phases and then centrifuged to separate the layers.
- The concentration of 1-Tetradecanol in both the n-octanol and water phases is measured.
- The LogP is calculated as the logarithm of the ratio of the concentration in n-octanol to the concentration in water.

Logical Workflow: Synthesis of 1-Tetradecanol

1-Tetradecanol is primarily produced through the catalytic hydrogenation of myristic acid or its esters, which are commonly derived from natural sources like coconut or palm kernel oil.[3][4]



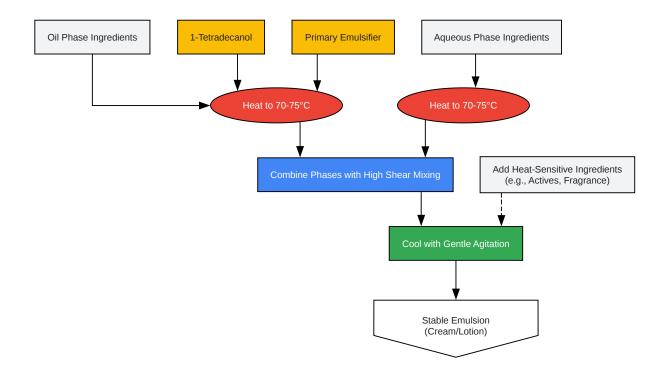


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Caption: A simplified workflow for the synthesis of 1-Tetradecanol.

Application in Formulation: Emulsion

Due to its amphiphilic nature, **1-Tetradecanol** is a key ingredient in creating stable emulsions, such as creams and lotions, where it functions as a co-emulsifier, thickener, and emollient.





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Caption: A general workflow for creating an emulsion using **1-Tetradecanol**.

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